

chemical and physical properties of 3-Acetoxy-4-cadinen-8-one

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Compound of Interest

Compound Name: 3-Acetoxy-4-cadinen-8-one

Cat. No.: B1159575

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In-Depth Technical Guide: 3-Acetoxy-4-cadinen-8-one

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Acetoxy-4-cadinen-8-one is a naturally occurring sesquiterpenoid of the cadinane subclass, first identified in the invasive plant species *Eupatorium adenophorum* (also known as *Ageratina adenophora*). This technical guide provides a comprehensive overview of the known chemical and physical properties of this compound. Due to the limited specific research on **3-Acetoxy-4-cadinen-8-one**, this document also contextualizes its characteristics within the broader family of cadinene sesquiterpenes isolated from *Eupatorium adenophorum*, which have shown potential biological activities, including antifungal and cytotoxic effects. This guide aims to serve as a foundational resource for researchers interested in the further investigation and potential applications of this compound.

Chemical and Physical Properties

The chemical and physical properties of **3-Acetoxy-4-cadinen-8-one** have been reported in various chemical databases. A summary of these properties is presented in Table 1 for clear reference. These values are primarily derived from computational models and initial characterizations.

| Property | Value | Source |
|-------------------|--|--------|
| CAS Number | 923950-05-4 | [1] |
| Molecular Formula | C ₁₇ H ₂₆ O ₃ | [1] |
| Molecular Weight | 278.39 g/mol | [1] |
| Density | 1.0±0.1 g/cm ³ | [1] |
| Boiling Point | 363.7±42.0 °C at 760 mmHg | [1] |
| Flash Point | 156.1±27.9 °C | |
| LogP | 3.42 | |

Structure:

The chemical structure of **3-Acetoxy-4-cadinen-8-one** is characterized by a bicyclic cadinane skeleton, featuring a ketone group at position 8, an acetoxy group at position 3, and a double bond between carbons 4 and 5.

Spectroscopic Data

Detailed experimental spectroscopic data for **3-Acetoxy-4-cadinen-8-one** is not readily available in the public domain. The original isolation and characterization of this compound was reported by Bohlmann et al. in 1981.[2] However, the complete ¹H and ¹³C NMR data from this original publication are not widely disseminated in modern databases.

For illustrative purposes, the typical chemical shift ranges for key functional groups in related cadinene sesquiterpenes are provided in Table 2. These are general values and may not precisely correspond to **3-Acetoxy-4-cadinen-8-one**.

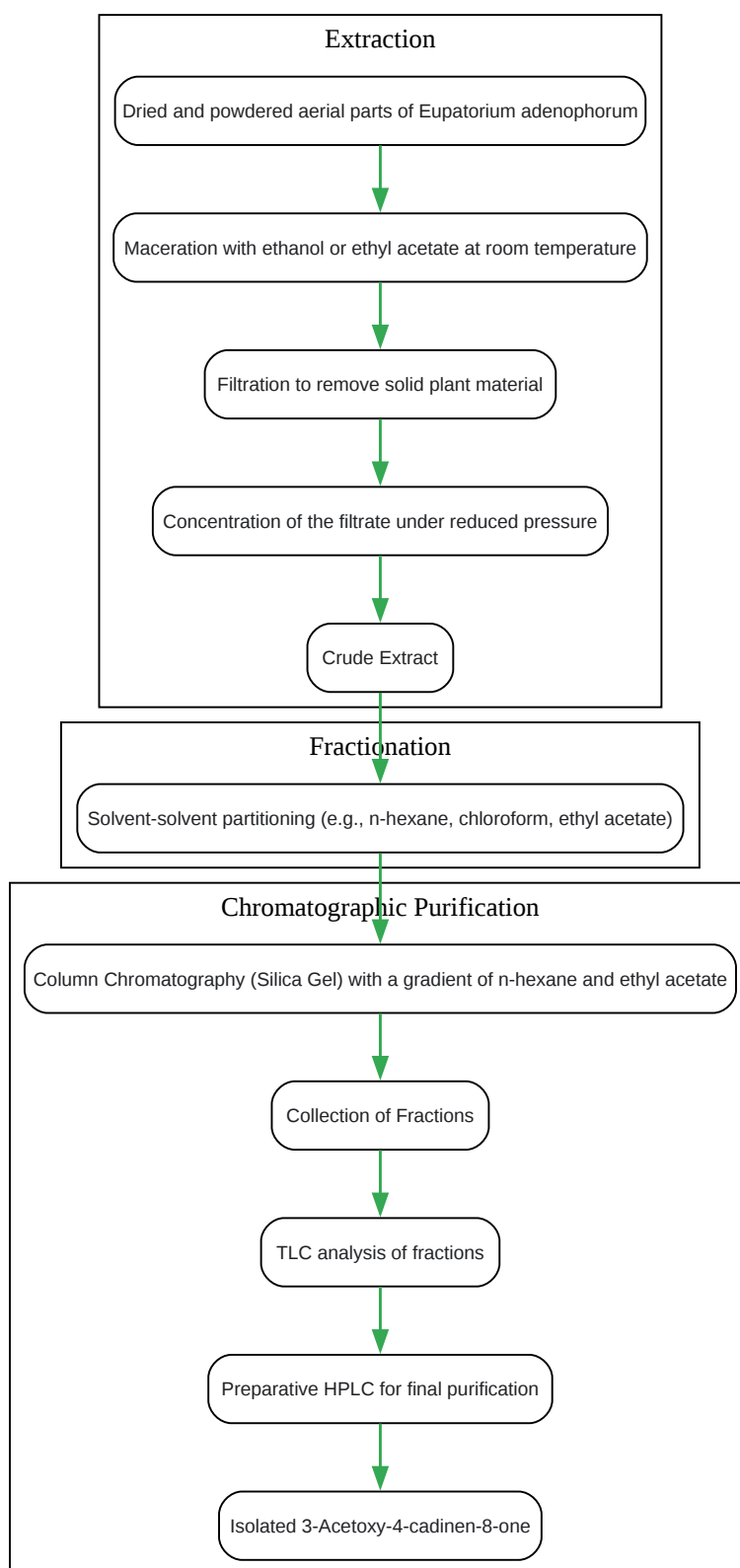
| Functional Group | Typical ^1H Chemical Shift (ppm) | Typical ^{13}C Chemical Shift (ppm) |
|----------------------------------|---|--|
| Methyl (CH_3) | 0.7 - 1.3 | 15 - 25 |
| Methylene (CH_2) | 1.0 - 2.5 | 20 - 40 |
| Methine (CH) | 1.5 - 3.0 | 30 - 60 |
| Vinyl ($\text{C}=\text{CH}$) | 4.5 - 6.0 | 100 - 150 |
| Carbonyl ($\text{C}=\text{O}$) | - | 190 - 220 |
| Acetoxy (OCOCH_3) | 1.9 - 2.2 (CH_3), 4.5 - 5.5 (CHOAc) | 20-22 (CH_3), 169-172 ($\text{C}=\text{O}$) |

Experimental Protocols

Isolation of Cadinene Derivatives from *Eupatorium adenophorum*

While the specific protocol for the isolation of **3-Acetoxy-4-cadinen-8-one** from the original 1981 study by Bohlmann et al. is not detailed in recent literature, a general methodology for the extraction and isolation of cadinene sesquiterpenes from *Eupatorium adenophorum* can be outlined based on more recent studies on related compounds.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Workflow for Isolation of Cadinene Sesquiterpenes:



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Caption: General workflow for the isolation of cadinene sesquiterpenes.

Detailed Steps:

- **Plant Material and Extraction:** The aerial parts of *Eupatorium adenophorum* are collected, air-dried, and ground into a fine powder. The powdered material is then subjected to extraction with a suitable organic solvent, such as ethanol or ethyl acetate, at room temperature for an extended period.^[3]
- **Filtration and Concentration:** The resulting mixture is filtered to remove the solid plant residue. The filtrate is then concentrated under reduced pressure using a rotary evaporator to yield a crude extract.
- **Fractionation:** The crude extract is often subjected to solvent-solvent partitioning to separate compounds based on their polarity. A typical scheme might involve partitioning between n-hexane, chloroform, and ethyl acetate.
- **Chromatographic Purification:** The fractions are then subjected to a series of chromatographic techniques for the isolation of individual compounds. This typically involves column chromatography on silica gel, using a gradient elution system of n-hexane and ethyl acetate. The collected fractions are monitored by thin-layer chromatography (TLC).
- **Final Purification:** Fractions containing the compound of interest are further purified using preparative high-performance liquid chromatography (HPLC) to yield the pure **3-Acetoxy-4-cadinen-8-one**.

Biological Activity

There is a lack of specific studies on the biological activity of **3-Acetoxy-4-cadinen-8-one**. However, research on other cadinene sesquiterpenes isolated from *Eupatorium adenophorum* suggests potential areas of interest.

Antifungal Activity

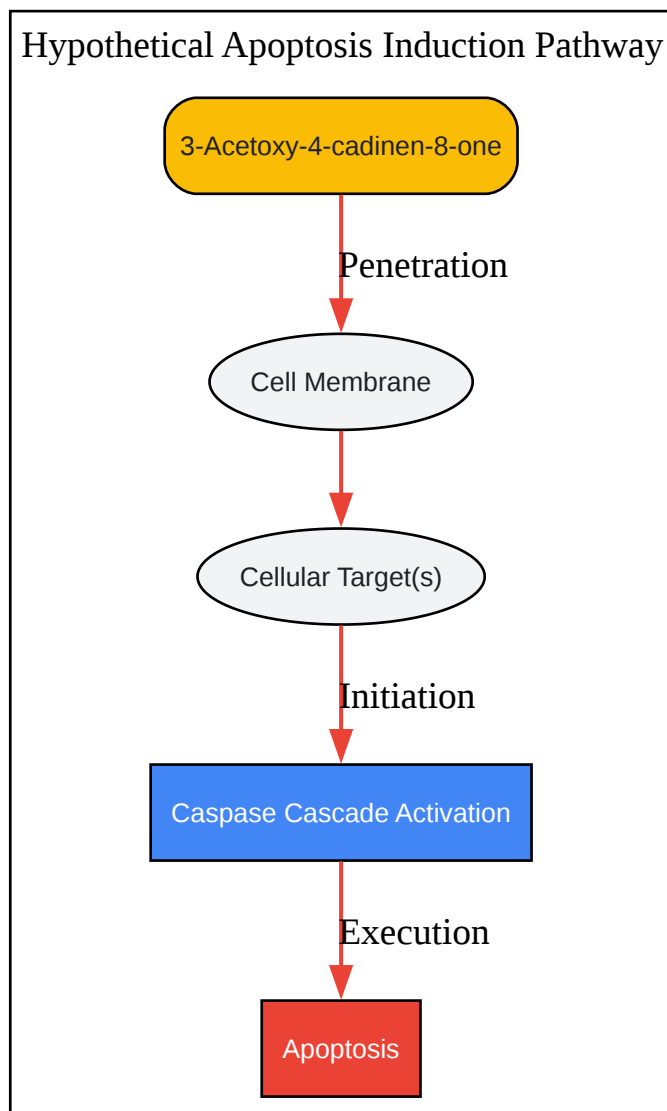
Several cadinene derivatives from *E. adenophorum* have demonstrated antifungal activity against various plant pathogenic fungi.^{[4][5]} For instance, some studies have shown that these compounds can inhibit the growth of fungi such as *Sclerotium rolfsii* and *Rhizoctonia solani*.^[4] The mechanism of action is not fully elucidated but may involve disruption of fungal cell membranes or inhibition of essential enzymes.

Cytotoxic Activity

Extracts of *E. adenophorum* and some of its isolated sesquiterpenoids have been reported to exhibit cytotoxic effects against various cancer cell lines in vitro.[6] This suggests that cadinene derivatives, potentially including **3-Acetoxy-4-cadinen-8-one**, could be investigated for their anticancer properties. The specific cellular targets and signaling pathways involved remain an area for future research.

Potential Signaling Pathway Involvement (Hypothetical):

Based on the known activities of other cytotoxic natural products, a hypothetical signaling pathway that could be affected by cadinene sesquiterpenes is the apoptosis pathway.



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Caption: Hypothetical apoptosis induction pathway.

Synthesis

To date, a specific total synthesis of **3-Acetoxy-4-cadinen-8-one** has not been reported in the literature. The synthesis of the cadinane skeleton is a complex challenge in organic chemistry due to the stereochemical complexity of the bicyclic system.

Future Directions

3-Acetoxy-4-cadinen-8-one represents an understudied natural product with potential for further scientific investigation. Key areas for future research include:

- **Re-isolation and Full Spectroscopic Characterization:** A priority is the re-isolation of **3-Acetoxy-4-cadinen-8-one** from *Eupatorium adenophorum* to obtain comprehensive and modern spectroscopic data (1D and 2D NMR, HRMS, IR, etc.).
- **Biological Screening:** The compound should be systematically screened for a range of biological activities, including antifungal, antibacterial, cytotoxic, and anti-inflammatory properties.
- **Mechanism of Action Studies:** For any confirmed biological activities, detailed studies should be undertaken to elucidate the mechanism of action at the molecular level.
- **Total Synthesis:** The development of a total synthesis route would not only confirm the structure but also provide access to larger quantities of the compound for extensive biological evaluation and the synthesis of analogues for structure-activity relationship (SAR) studies.

Conclusion

3-Acetoxy-4-cadinen-8-one is a cadinane sesquiterpenoid with a defined chemical structure but limited available experimental data. Its presence in *Eupatorium adenophorum*, a plant known for producing a variety of bioactive sesquiterpenoids, suggests that this compound may also possess interesting biological properties. This technical guide consolidates the currently

available information and highlights the significant opportunities for future research to fully characterize and potentially exploit the therapeutic or agrochemical potential of this natural product.

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